

discovery and history of Lacthydrazide

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Compound of Interest

Compound Name: **Lacthydrazide**

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An In-Depth Technical Guide to the Discovery and History of **Lacthydrazide**

Abstract

Lacthydrazide (2-hydroxypropanehydrazide) is a chiral organic molecule that serves as a valuable synthon in medicinal and synthetic chemistry. While the precise date and discoverer of its initial synthesis are not prominently documented in historical records, its chemical lineage is clear, stemming from the foundational discoveries of lactic acid and hydrazine. The synthesis of **Lacthydrazide** is a classic application of nucleophilic acyl substitution, a cornerstone of organic chemistry established in the late 19th and early 20th centuries. This guide provides a comprehensive overview of the historical context that enabled its synthesis, details the established experimental protocols for its preparation and characterization, and explores its contemporary significance as a chiral building block and a recently identified natural product.

The Chemical Progenitors: A Tale of Two Molecules

The history of **Lacthydrazide** is inextricably linked to the discovery of its two constituent parts: lactic acid and hydrazine. Understanding their origins is essential to appreciating the logical, albeit undocumented, emergence of **Lacthydrazide**.

Lactic Acid: From Sour Milk to Stereochemistry

Lactic acid (2-hydroxypropanoic acid) was first isolated in 1780 by the Swedish chemist Carl Wilhelm Scheele from sour milk.^[1] This discovery introduced one of the most fundamental alpha-hydroxy acids to the scientific world. Later, in 1856, Louis Pasteur's work revealed the role of microbial fermentation in lactic acid production, laying the groundwork for biotechnology.

[2] The establishment of its structure by Johannes Wislicenus in 1873 was a critical step, revealing the chiral center that gives **Lacthydrazide** its stereochemical importance.[2]

Hydrazine and the Hydrazide Functional Group

The story of the hydrazide functional group begins with the work of German chemists in the late 19th century. While Emil Fischer is credited with discovering phenylhydrazine in 1875 and coining the term "hydrazine," it was Theodor Curtius who first synthesized hydrazine (N_2H_4) itself in 1887.[3][4] A pivotal moment occurred in 1895 when Curtius reported the first synthesis of simple organic hydrazides, demonstrating the reaction of esters with hydrazine to form a stable amide-like linkage.[3] This reaction established the fundamental chemistry that would later be applied to create a vast library of hydrazide compounds, including **Lacthydrazide**.

The Emergence of Lacthydrazide: A Logical Synthesis

While a singular, celebrated publication announcing the discovery of **Lacthydrazide** is not apparent, its synthesis represents a logical and straightforward convergence of established chemical principles. By the early 20th century, the reaction of an ester with hydrazine hydrate to produce the corresponding hydrazide was a known and reliable transformation. Given the commercial availability of lactic acid and its esters (e.g., ethyl lactate), the preparation of **Lacthydrazide** was an inevitable step for chemists seeking to create new functionalized molecules.

The primary method for its synthesis, detailed below, is a nucleophilic acyl substitution at the carbonyl carbon of a lactic acid ester. This protocol, still in use today, is a direct descendant of the chemistry pioneered by Curtius.

Standard Synthesis Protocol: Ethyl Lactate Hydrazinolysis

The most common and established method for preparing **Lacthydrazide** is the reaction of an ester of lactic acid, typically ethyl lactate, with hydrazine hydrate.

Reaction Principle: The reaction proceeds via a nucleophilic attack by the lone pair of electrons on the terminal nitrogen of hydrazine onto the electrophilic carbonyl carbon of ethyl lactate.

This is followed by the elimination of the ethoxide leaving group, forming the stable hydrazide product. An excess of hydrazine hydrate is often used to drive the reaction to completion.

Detailed Experimental Protocol:

- **Setup:** A round-bottom flask is equipped with a magnetic stirrer and a reflux condenser.
- **Reagents:** Ethyl lactate (1.0 equivalent) is dissolved in a suitable alcohol solvent, most commonly absolute ethanol, to ensure miscibility of the reactants.^[5]
- **Hydrazine Addition:** Hydrazine hydrate (typically 80-100% solution, 1.5 to 5.0 equivalents) is added to the stirred solution.^{[6][7]} The use of excess hydrazine ensures the complete consumption of the starting ester.
- **Reaction:** The reaction mixture is heated to reflux (approximately 78-80°C in ethanol) and maintained for a period ranging from 2 to 17 hours.^{[5][6]} The progress of the reaction can be monitored by Thin-Layer Chromatography (TLC).
- **Workup & Isolation:** Upon completion, the reaction mixture is cooled to room temperature and then often placed in a refrigerator or ice bath to facilitate the crystallization of the product.^[5]
- **Purification:** The resulting solid precipitate is collected by vacuum filtration. The crude product is washed with cold ethanol to remove unreacted hydrazine and other soluble impurities. Further purification is achieved by recrystallization from ethanol to yield pure **Lacthydrazide** as fine white crystals.^[8]
- **Verification:** The identity and purity of the synthesized **Lacthydrazide** are confirmed through physicochemical characterization.

Physicochemical Characterization

The verification of a synthesized compound is a cornerstone of chemical research.

Lacthydrazide is characterized by a distinct set of physical and spectral properties.

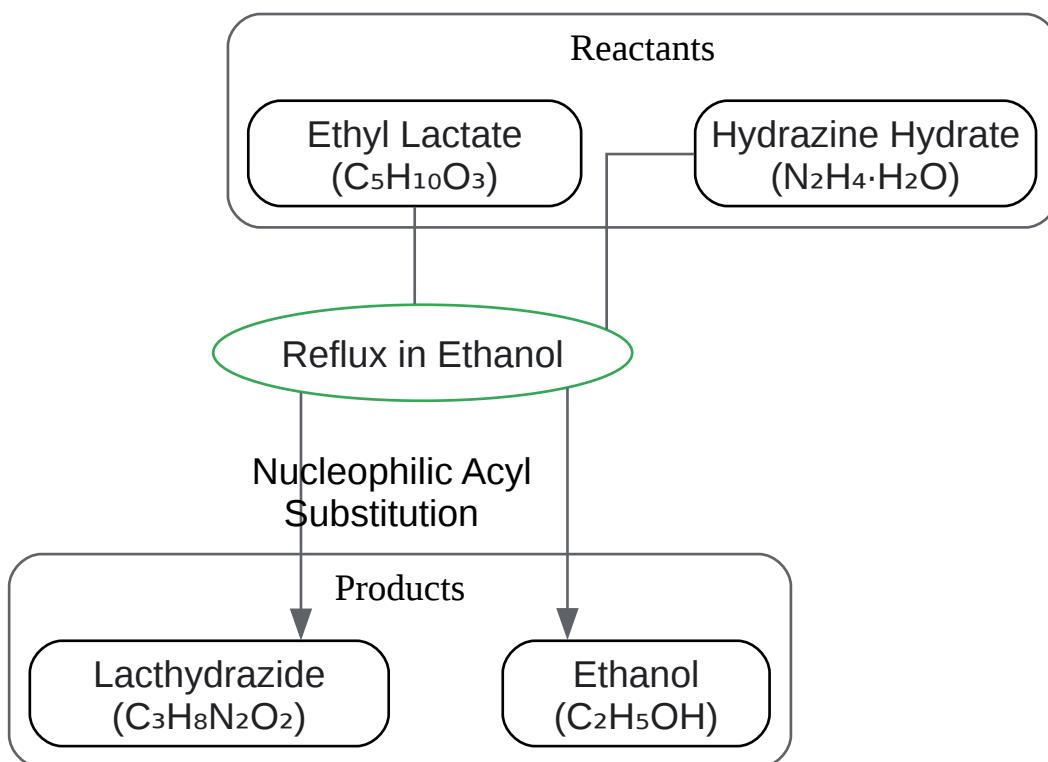
Property	Value	Source(s)
IUPAC Name	2-hydroxypropanehydrazide	[9]
Synonyms	Lactic acid hydrazide, Lacthydrazide	[9]
CAS Number	2651-42-5	[1][10][11]
Molecular Formula	C ₃ H ₈ N ₂ O ₂	[9][10]
Molecular Weight	104.11 g/mol	[1][9]
Appearance	White crystalline solid	[6]
Melting Point	Literature values vary; typically characterized for derivatives.	
Solubility	Soluble in water and alcohols.	

Spectroscopic Data:

- ¹H NMR: The proton NMR spectrum is used to confirm the presence of the key functional groups and their connectivity.
- ¹³C NMR: The carbon NMR spectrum provides information on the number and chemical environment of the carbon atoms.[9]
- FT-IR (Fourier-Transform Infrared Spectroscopy): IR spectroscopy is crucial for identifying the characteristic vibrations of functional groups. Key expected peaks include a broad O-H stretch (alcohol), N-H stretches (amine/amide), and a strong C=O stretch (amide carbonyl). [12]
- Mass Spectrometry (MS): This technique confirms the molecular weight of the compound by measuring its mass-to-charge ratio (m/z), which should correspond to its molecular formula. [9][12]

Visualization of Key Processes

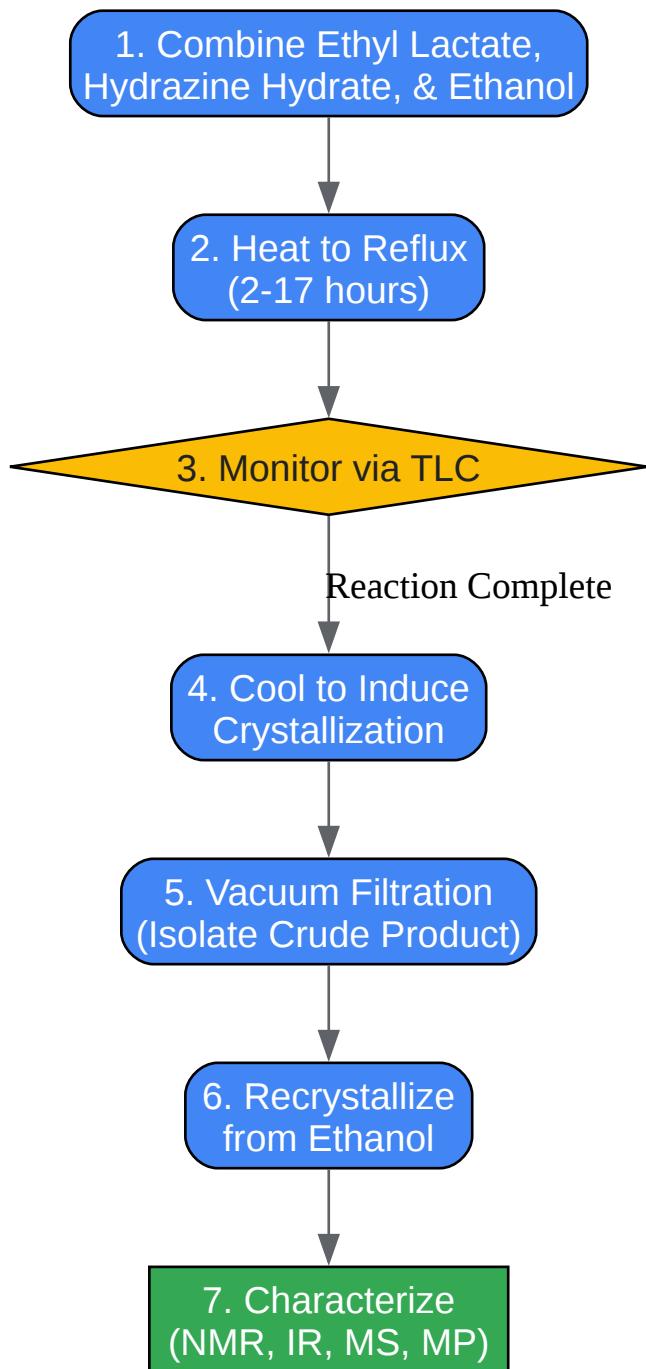
Synthesis Pathway



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Caption: General reaction scheme for the synthesis of **Lacthydrazide**.

Experimental Workflow

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Caption: Step-by-step workflow for **Lacthydrazide** synthesis and purification.

Modern Significance and Future Outlook

Initially a simple chemical curiosity, **Lacthydrazide** has found its niche in modern chemistry. Its primary value lies in its bifunctional, chiral nature. It serves as a key building block for the

synthesis of more complex molecules, particularly hydrazones. The condensation of the hydrazide moiety with various aldehydes and ketones produces a wide array of Lacthydrazone derivatives, which have been investigated for their potential biological activities, including antibacterial and antibiofilm properties.[1][9]

In a fascinating recent development, **Lacthydrazide** has been identified as a natural product. It was isolated as a metabolite from a *Streptomyces* species, a genus of bacteria famous for producing a majority of the world's antibiotics.[2][12] This discovery opens up new avenues of research into its natural biosynthetic pathway and its potential ecological role, bridging the gap between classic organic synthesis and modern natural product chemistry.

The journey of **Lacthydrazide** from a logical extension of 19th-century chemistry to a modern building block and a natural product underscores the enduring relevance of fundamental organic molecules.

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